

(R)-Cyclohex-3-enol: A Comparative Guide to a Versatile Chiral Building Block

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Compound of Interest

Compound Name: (R)-Cyclohex-3-enol

Cat. No.: B12959313

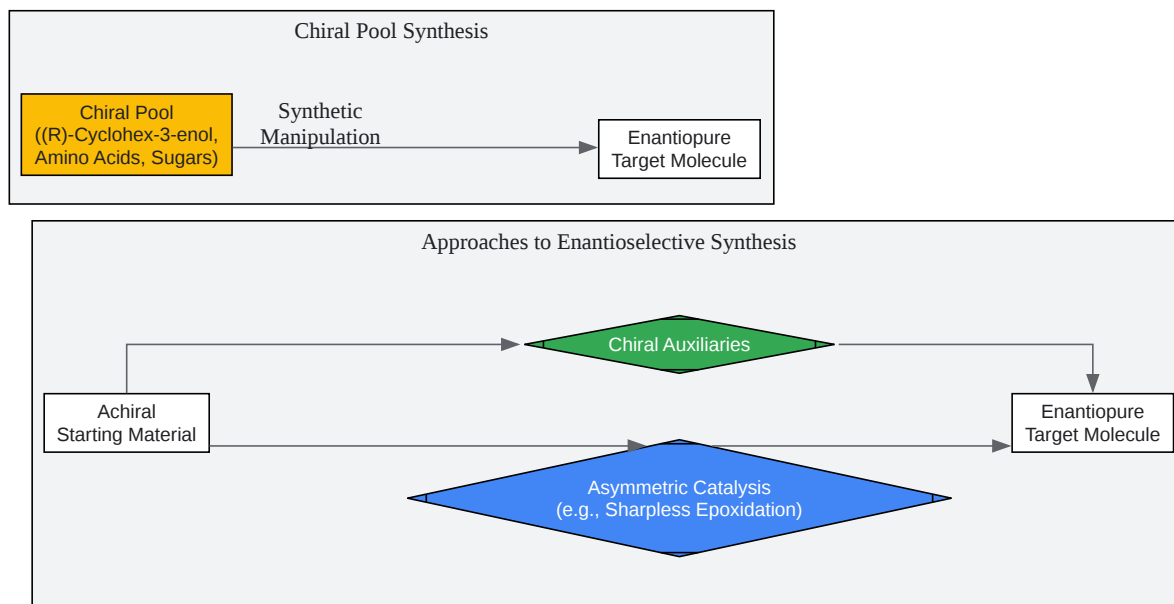
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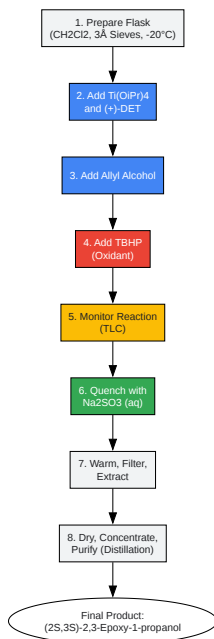
In the landscape of modern drug discovery and fine chemical synthesis, the use of chiral building blocks is paramount for achieving stereochemical control, a critical factor influencing the pharmacological and toxicological properties of active pharmaceutical ingredients.[1][2] Among the diverse array of available synthons, **(R)-Cyclohex-3-enol** has emerged as a valuable and versatile C6 chiral building block. Its rigid cyclic structure and bifunctional nature—possessing both a stereocenter and a reactive alkene—make it an attractive starting material for the synthesis of complex molecular architectures.

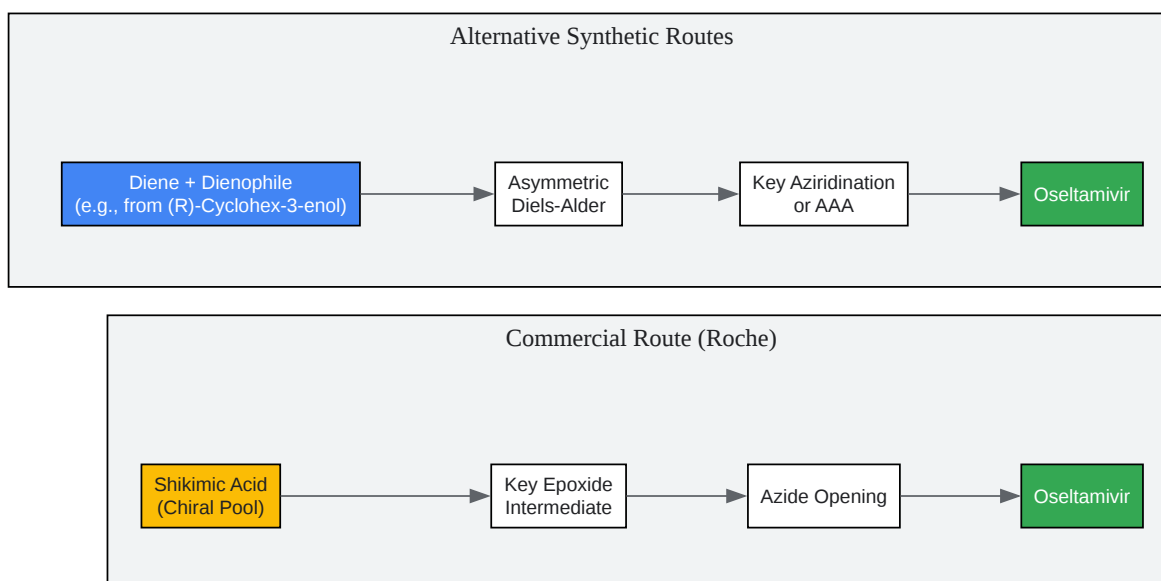
This guide provides an objective comparison of **(R)-Cyclohex-3-enol** with other prominent chiral building blocks, supported by experimental data and detailed protocols to assist researchers, scientists, and drug development professionals in making informed decisions for their synthetic strategies.

An Overview of Chiral Synthesis Strategies

The efficient synthesis of enantiomerically pure compounds can be broadly categorized into three main approaches: chiral pool synthesis, the use of chiral auxiliaries, and asymmetric catalysis. Chiral building blocks like **(R)-Cyclohex-3-enol** are key components of the "chiral pool" approach, which utilizes readily available, enantiopure molecules as starting materials.[3][4][5]







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